

An In-depth Technical Guide to Nitrogen Dioxide (NO₂) for Scientific Professionals

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Compound of Interest

Compound Name: NO2-SPP

Cat. No.: B3149021

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Introduction

Nitrogen dioxide, a chemical compound with the formula NO₂, is a paramagnetic, bent molecule with C_{2v} point group symmetry.[1] It is a notable nitrogen oxide and serves as a critical intermediate in the industrial synthesis of nitric acid, with millions of tons produced annually, primarily for fertilizer production.[1] At temperatures above 21.2 °C (70.2 °F), it exists as a reddish-brown gas with a pungent, acrid odor.[1][2] Below this temperature, it condenses into a yellowish-brown liquid.[1][2] As a free radical, its formula is often written as •NO₂. [1] This guide provides a comprehensive overview of its properties, synthesis protocols, and relevant chemical pathways for researchers, scientists, and drug development professionals.

Data Presentation: Physicochemical Properties

The following table summarizes the key quantitative properties of Nitrogen Dioxide.

Property	Value	Unit
Chemical Formula	NO ₂	-
Molecular Weight	46.006	g/mol
Appearance	Reddish-brown gas / Yellowish-brown liquid	-
Density	1.880	g/L (gas)
Melting Point	-9.3	°C
Boiling Point	21.15	°C
Vapor Pressure	98.80	kPa (at 20 °C)
N-O Bond Length	119.7	pm
Solubility in Water	Hydrolyzes	-
Magnetic Susceptibility (χ)	$+155.0 \times 10^{-6}$	cm ³ /mol

(Data sourced from references[1][2][3][4])

Experimental Protocols

Laboratory Synthesis via Thermal Decomposition of Lead Nitrate

This protocol describes a common laboratory method for producing Nitrogen Dioxide gas through the thermal decomposition of a heavy metal nitrate.

Objective: To generate NO₂ gas for experimental use.

Materials:

- Lead(II) nitrate (Pb(NO₃)₂)
- Hard glass test tube
- Bunsen burner

- Gas collection apparatus (e.g., gas syringe or downward delivery setup)
- Fume hood

Methodology:

- Place a small quantity (e.g., 2-3 grams) of dry lead(II) nitrate powder into the hard glass test tube.
- Securely clamp the test tube at an angle within a fume hood.
- Assemble the gas collection apparatus. Due to its density, NO₂ can be collected by downward delivery (upward displacement of air).
- Gently heat the test tube containing the lead(II) nitrate using a Bunsen burner.
- As the lead(II) nitrate is heated, it will decompose, producing a reddish-brown gas (NO₂) and a solid residue (lead(II) oxide). The reaction is as follows: $2 \text{Pb}(\text{NO}_3)_2(\text{s}) \rightarrow 2 \text{PbO}(\text{s}) + 4 \text{NO}_2(\text{g}) + \text{O}_2(\text{g})$ ^[1]
- Collect the evolved reddish-brown gas. The presence of oxygen as a byproduct should be noted for subsequent experimental design.
- Once collection is complete, remove the heat and allow the apparatus to cool down completely before disassembly inside the fume hood.

Safety Precaution: Nitrogen dioxide is highly toxic if inhaled.^{[1][2]} This procedure must be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves and safety goggles.

Industrial Synthesis: The Ostwald Process

The Ostwald process is the primary industrial method for producing nitric acid, with nitrogen dioxide as a key intermediate.^{[1][5]}

Objective: To produce NO₂ as an intermediate for nitric acid synthesis.

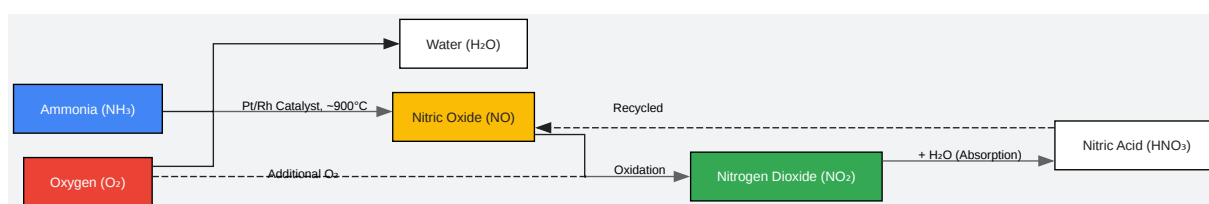
Methodology: The process involves three main stages:

- **Catalytic Oxidation of Ammonia:** A mixture of ammonia (NH₃) and air (providing O₂) is passed over a platinum-rhodium catalyst gauze heated to approximately 900 °C.[5][6] This highly exothermic reaction produces nitric oxide (NO) and water. $4 \text{NH}_3(\text{g}) + 5 \text{O}_2(\text{g}) \rightarrow 4 \text{NO}(\text{g}) + 6 \text{H}_2\text{O}(\text{g})$ ($\Delta H = -905.2 \text{ kJ/mol}$)[5]
- **Oxidation of Nitric Oxide:** The hot nitric oxide gas is cooled to about 150 °C and then further oxidized with additional oxygen to form nitrogen dioxide (NO₂).[7] This reaction proceeds without a catalyst. $2 \text{NO}(\text{g}) + \text{O}_2(\text{g}) \rightarrow 2 \text{NO}_2(\text{g})$ ($\Delta H = -114.2 \text{ kJ/mol}$)[5]
- **Dimerization and Absorption (for Nitric Acid production):** The nitrogen dioxide gas is then typically cooled and passed into an absorption tower. As it cools, it exists in equilibrium with its dimer, dinitrogen tetroxide (N₂O₄).[1] This mixture is then reacted with water to produce nitric acid. $2 \text{NO}_2(\text{g}) \rightleftharpoons \text{N}_2\text{O}_4(\text{g})$ $3 \text{NO}_2(\text{g}) + \text{H}_2\text{O}(\text{l}) \rightarrow 2 \text{HNO}_3(\text{aq}) + \text{NO}(\text{g})$ [6]

Mandatory Visualization: Pathways and Workflows

Industrial Production Workflow: The Ostwald Process

The following diagram illustrates the sequential chemical transformations in the industrial synthesis of Nitrogen Dioxide as an intermediate in the Ostwald process.



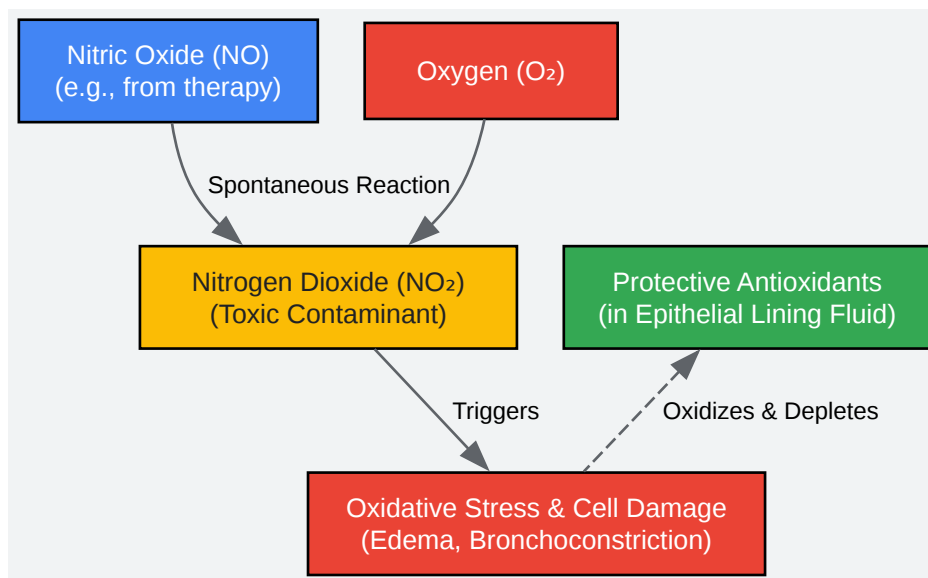
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Caption: Workflow diagram of the Ostwald process for NO₂ and HNO₃ synthesis.

NO₂ Formation and Role in Oxidative Stress

In biological systems, particularly during inhaled nitric oxide (NO) therapy, NO can react with oxygen to form the more toxic nitrogen dioxide.[8] This pathway is a significant concern in drug

development and clinical applications involving NO. NO₂ can then induce oxidative stress by depleting protective antioxidants.



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Caption: Logical pathway of NO₂ formation from NO and its role in oxidative stress.

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